

In-depth Technical Guide on the Biological Activity of Demethylregelin

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Compound of Interest

Compound Name: *Demethylregelin*

Cat. No.: *B15610157*

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A Note to the Reader: As of December 2025, publicly available research on the biological activity of **Demethylregelin** is limited. While its chemical identity and a specific anti-inflammatory action have been documented, comprehensive studies detailing its effects on cancer cell lines, including quantitative data, detailed experimental protocols, and associated signaling pathways, are not readily available in the scientific literature. This guide summarizes the currently established information.

Introduction to Demethylregelin

Demethylregelin, also known as Regelin acid, is a triterpene natural product. It has been identified in plant species such as *Salacia chinensis*, *Tripterygium wilfordii*, and *Tripterygium regelii*[1]. Its chemical formula is $C_{30}H_{46}O_4$, and its CAS number is 173991-81-6[1][2]. While research on many natural products is extensive, the in-depth biological activities of **Demethylregelin** are still an emerging area of study.

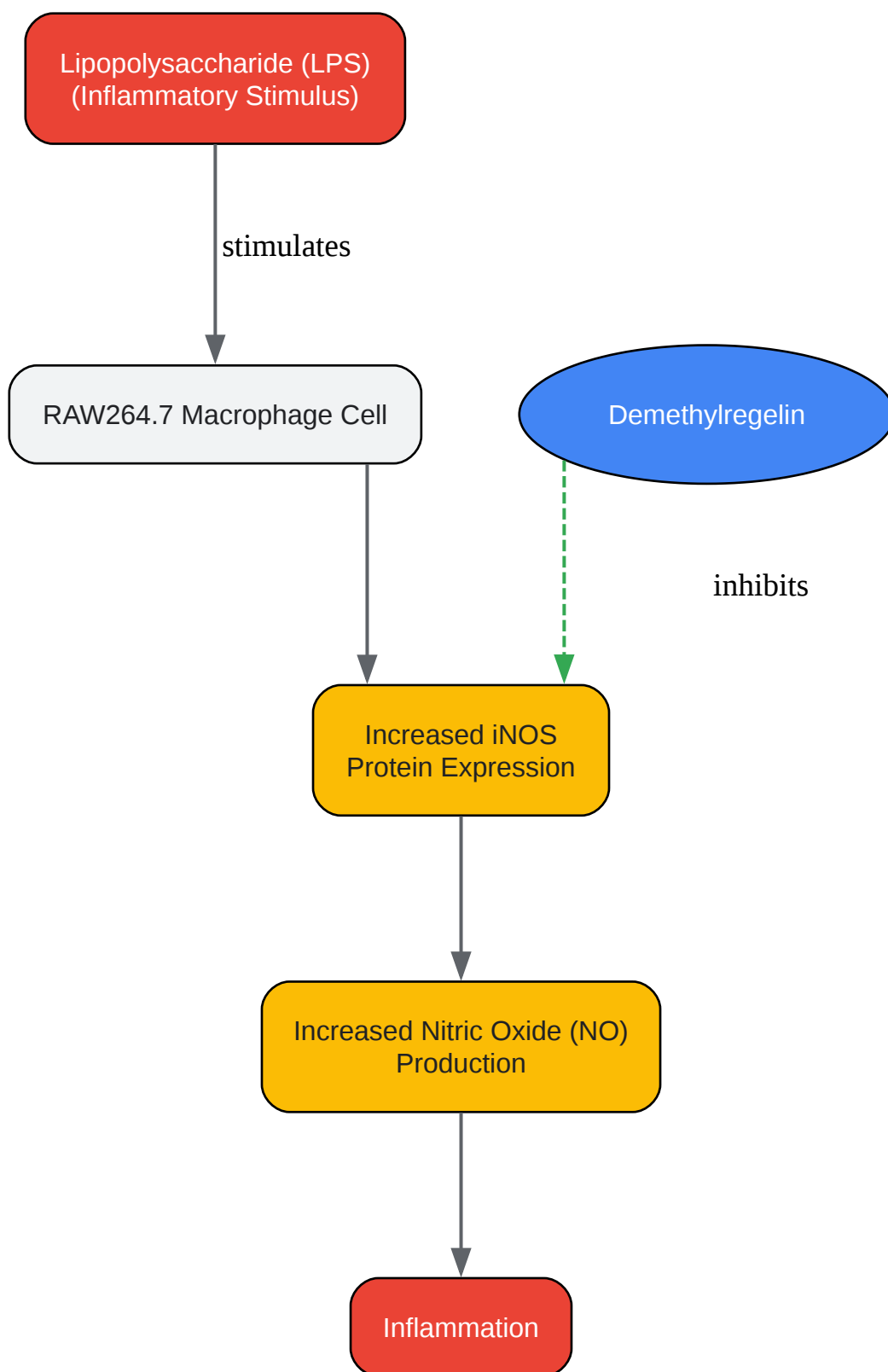
Known Biological Activity: Anti-inflammatory Effects

The primary documented biological activity of **Demethylregelin** is its anti-inflammatory potential. Specifically, it has been shown to act as an inhibitor of inducible nitric oxide synthase (iNOS)[3].

In a key finding, **Demethylregelin** effectively reduces the expression of the iNOS protein in RAW264.7 macrophage cells that have been stimulated with lipopolysaccharide (LPS). This

reduction in iNOS protein levels leads to a subsequent decrease in the production of nitric oxide (NO), a key mediator of inflammation[3].

The mechanism of **Demethylregelin**'s anti-inflammatory action can be visualized as a direct inhibition of a critical inflammatory pathway.



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Caption: **Demethylregelin's** known anti-inflammatory mechanism.

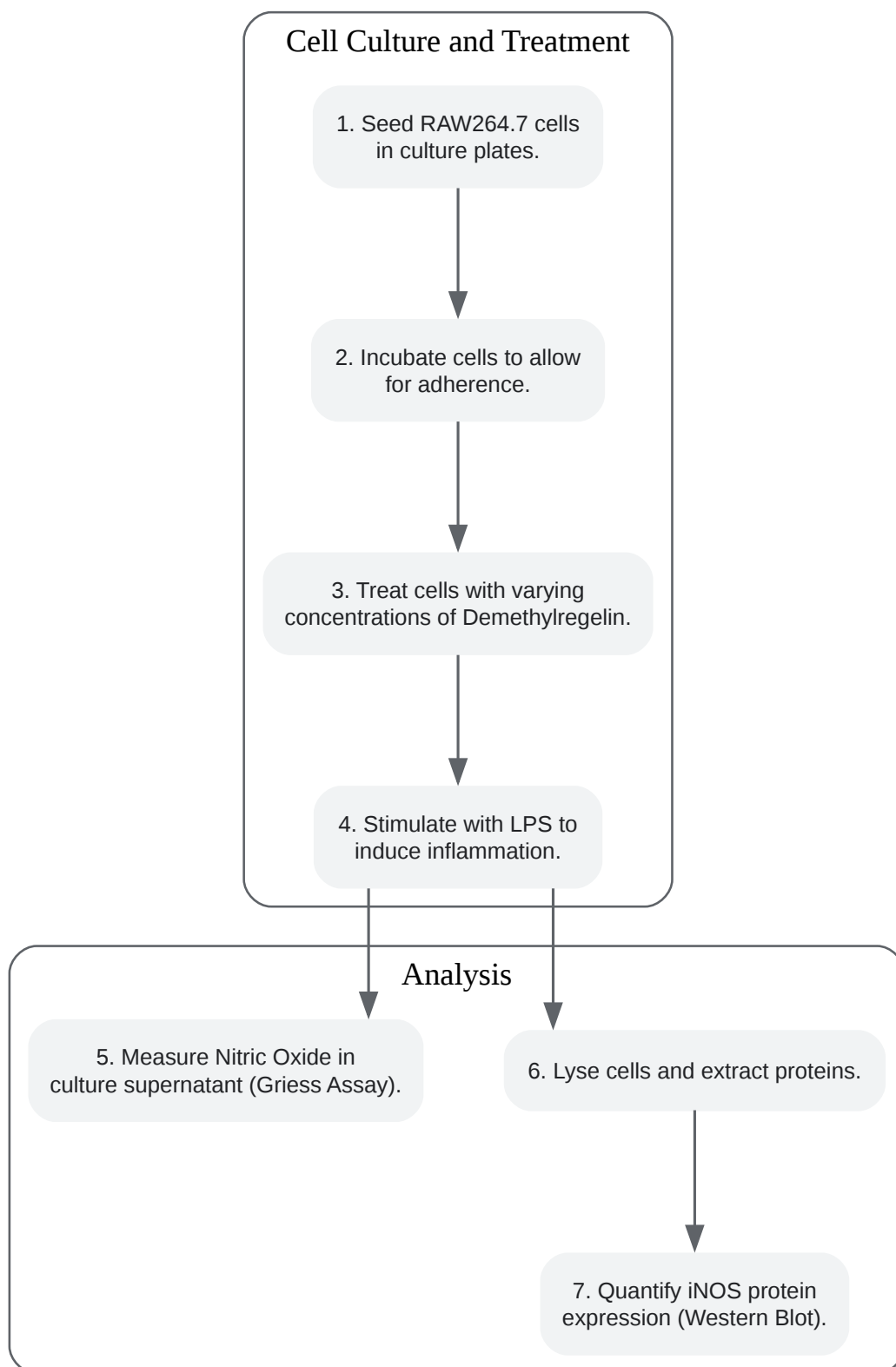
Data Presentation

Due to the limited scope of published research, there is currently no quantitative data available in the public domain regarding the cytotoxic or other biological activities of **Demethylregelin** on various cell lines. Tables summarizing IC50 values, effects on cell cycle distribution, or apoptosis rates cannot be compiled at this time.

Experimental Protocols

Detailed experimental protocols for the biological evaluation of **Demethylregelin**, such as cytotoxicity assays (e.g., MTT or CCK-8), apoptosis assays (e.g., Annexin V/PI staining), or cell cycle analysis (e.g., propidium iodide staining and flow cytometry), have not been published.

For illustrative purposes, a general workflow for assessing anti-inflammatory activity via iNOS inhibition is described below.



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Caption: A generalized experimental workflow for iNOS inhibition.

Conclusion and Future Directions

The current body of scientific literature provides foundational evidence for the anti-inflammatory properties of **Demethylregelin** through the inhibition of the iNOS pathway. However, a comprehensive understanding of its biological activities, particularly in the context of oncology, is lacking.

It is crucial to distinguish **Demethylregelin** from other structurally related and more extensively studied compounds, such as Demethylzeylasteral, to avoid misattribution of biological effects.

Future research is necessary to explore the potential of **Demethylregelin** in other therapeutic areas. In-depth studies employing a range of cancer cell lines are required to determine its cytotoxic and anti-proliferative effects, elucidate the underlying mechanisms of action, and establish its profile of activity through quantitative assays. Such research would be invaluable for determining the potential of **Demethylregelin** as a lead compound in drug discovery and development.

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